

An In-depth Technical Guide to the Chemical Properties of Floranol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Floranol
CAS No.:	502685-14-5
Cat. No.:	B1259342

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical and biological properties of **Floranol**, a prenylated flavanone. This document outlines its structural characteristics, physicochemical properties, and known biological activities, supported by experimental data and methodologies.

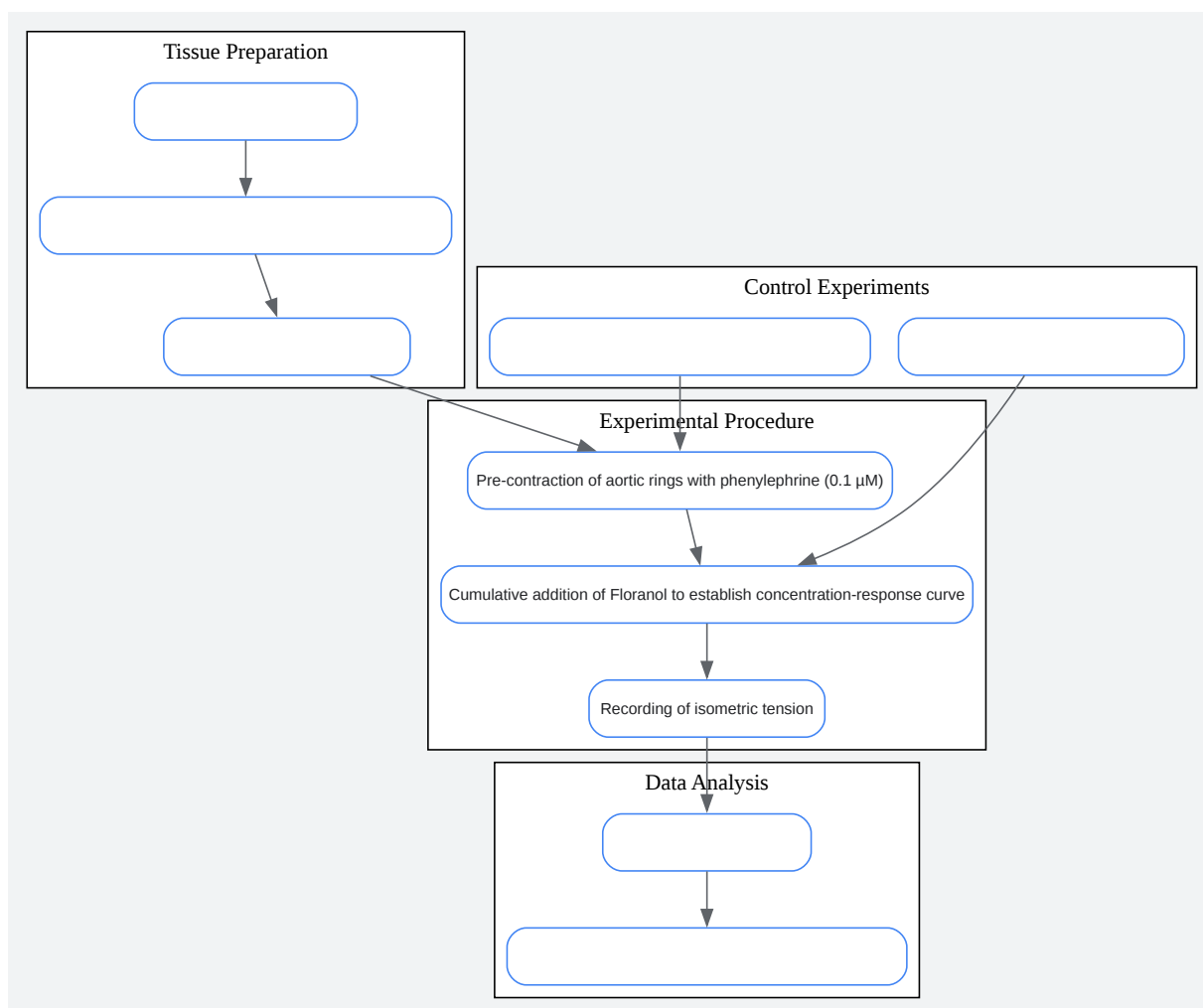
Chemical Identity and Structure

Floranol is a flavonoid isolated from the roots of *Dioclea grandiflora*.^{[1][2]} Its structure was definitively determined by X-ray analysis.^[1]

Systematic Name: (2R,3R)-3,5,7-trihydroxy-2-(2-hydroxyphenyl)-6-methoxy-8-(3-methylbut-2-enyl)-4H-1-benzopyran-4-one^[1]

Classification: Prenylated Flavanone

Below is a diagram of the chemical structure of **Floranol**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure and vasorelaxant activity of floranol, a flavonoid isolated from the roots of *Dioscorea grandiflora* [pubmed.ncbi.nlm.nih.gov]
- 2. sbq.org.br [sbq.org.br]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Floranol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1259342/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-floranol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check